

5-Amino-3-methylisoxazole chemical properties and structure

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An In-depth Technical Guide to **5-Amino-3-methylisoxazole**: Chemical Properties and Structure

For Researchers, Scientists, and Drug Development Professionals

Abstract

5-Amino-3-methylisoxazole is a heterocyclic organic compound of significant interest in medicinal chemistry and drug development.[1][2] It serves as a crucial building block for the synthesis of a variety of more complex bioactive molecules, including pharmaceutical agents with anticonvulsant and anti-inflammatory properties.[1] This document provides a comprehensive overview of the chemical properties, structural characteristics, and key experimental methodologies related to **5-Amino-3-methylisoxazole**.

Chemical Structure and Identifiers

5-Amino-3-methylisoxazole is characterized by a five-membered isoxazole ring, which is a heterocycle containing both nitrogen and oxygen atoms. The ring is substituted with a methyl group at position 3 and an amino group at position 5.[1][2] This arrangement of functional groups imparts unique reactivity and makes it a valuable intermediate in organic synthesis.[3]

Table 1: Structural Identifiers for **5-Amino-3-methylisoxazole**



| Identifier Type | Value |
|-------------------|---|
| IUPAC Name | 3-methyl-1,2-oxazol-5-amine[4] |
| CAS Number | 14678-02-5[1][5] |
| Molecular Formula | C4H6N2O[1][5] |
| SMILES String | CC1=NOC(=C1)N[1] |
| InChI String | InChI=1S/C4H6N2O/c1-3-2-4(5)7-6- 3/h2H,5H2,1H3[4][5] |
| InChlKey | FNXYWHTZDAVRTB-UHFFFAOYSA-N[5] |

Physicochemical Properties

The physical and chemical properties of **5-Amino-3-methylisoxazole** are summarized below. It typically appears as a yellow to orange-brown crystalline solid.[1][3]

Table 2: Physicochemical Properties of **5-Amino-3-methylisoxazole**

| Property | Value |
|------------------|--|
| Molecular Weight | 98.10 g/mol [4][5] |
| Melting Point | 85-87 °C[3][5] |
| Appearance | Yellow to orange-brown crystalline powder[3] |
| Solubility | Slightly soluble in water (26 g/L at 25 °C)[1] |
| UV max (λmax) | 242 nm (in Methanol)[1][3] |

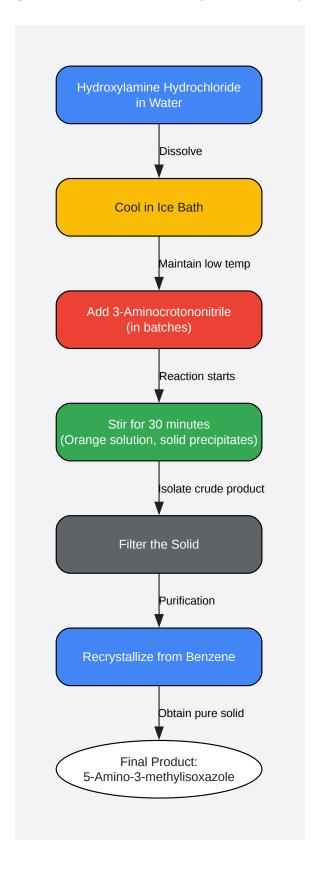
Synthesis and Reactivity

5-Amino-3-methylisoxazole is produced synthetically and is not known to occur naturally.[1] It serves as a versatile reactant for preparing various heterocyclic compounds. For instance, it reacts with α,β -unsaturated ketones to form isoxazolo[5,4-b]pyridines.[3]

General Synthesis Workflow



A common synthetic route involves the reaction of hydroxylamine hydrochloride with 3-aminocrotononitrile.[3] The general workflow for this synthesis is depicted below.





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Figure 1: General workflow for the synthesis of **5-Amino-3-methylisoxazole**.

Detailed Experimental Protocol: Synthesis

The following protocol is based on a documented synthesis of 3-methyl-5-aminoisoxazole.[3]

- Preparation of Hydroxylamine Solution: Dissolve hydroxylamine hydrochloride (34.81 g, 0.50 mol) in 100 mL of water.
- Cooling: Cool the resulting solution in an ice bath for 10 minutes.
- Addition of Reactant: Add 3-aminocrotononitrile (48.30 g, 85% purity, 0.50 mol) to the cooled solution in batches over a period of 10 minutes.
- Reaction: Stir the mixture for 30 minutes. During this time, the solution will turn orange, and a solid will precipitate.
- Isolation: Collect the precipitated solid by filtration.
- Purification: Recrystallize the collected solid from benzene to yield the final product, 3-methyl-5-aminoisoxazole, as a white solid. The reported yield is 63.2% with a melting point of 77-79°C.[3]

Analytical Methods

The characterization of **5-Amino-3-methylisoxazole** and its derivatives is typically performed using a combination of spectroscopic and chromatographic techniques.

Spectroscopic Analysis

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ¹H NMR and ¹³C NMR are used to confirm the chemical structure.[6][7]
- Infrared (IR) Spectroscopy: IR spectroscopy helps in identifying the functional groups present in the molecule.[8]



 Mass Spectrometry (MS): Mass spectrometry is employed to determine the molecular weight and fragmentation pattern of the compound.[7][9]

Chromatographic Analysis

High-Performance Liquid Chromatography (HPLC) is a common method for analyzing the purity of **5-Amino-3-methylisoxazole**.

A reverse-phase HPLC method can be utilized for the analysis.[10]

- Column: Newcrom R1 reverse-phase column.[10]
- Mobile Phase: A mixture of acetonitrile (MeCN), water, and an acid modifier. For standard analysis, phosphoric acid is used. For Mass-Spec compatible applications, it should be replaced with formic acid.[10]
- Application: This method is suitable for purity analysis, isolation of impurities in preparative separation, and for pharmacokinetic studies.[10]

Applications in Drug Development

5-Amino-3-methylisoxazole is a key intermediate in the synthesis of various pharmaceutical compounds.[1] The isoxazole moiety is present in several FDA-approved drugs.[11] A derivative, 5-amino-3-methyl-isoxazole-4-carboxylic acid, has been investigated as a novel unnatural β -amino acid for incorporation into peptides, creating hybrid α/β -mixed peptides that show promise as therapeutic agents.[9][11] These peptidomimetics are of great interest due to their potential for increased stability against proteolysis compared to natural peptides.[11]

Safety and Handling

According to GHS classifications, **5-Amino-3-methylisoxazole** is considered a warning-level hazard. It may cause skin irritation (H315), serious eye irritation (H319), and respiratory irritation (H335).[4][5] Appropriate personal protective equipment, including gloves, eye shields, and a dust mask, should be used when handling this compound.[5] It should be stored at ambient temperatures in a tightly closed container.[1] The product is chemically stable under standard ambient conditions.



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